

Delanzomib FcRn interaction adalimumab elimination

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Compound Focus: Delanzomib

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Summary of Experimental Findings

Aspect	Experimental Findings
Study Model	Rats with Collagen-Induced Arthritis (CIA) [1] [2]
Treatment Groups	Delanzomib (DL), Adalimumab, DL + Adalimumab, Placebo [1] [2]
Key Pharmacodynamic Outcome	The DL + Adalimumab combination showed stronger anti-arthritis activity than either drug alone, synergistically reducing TNF- α levels <i>in vivo</i> [3] [1].
Key Pharmacokinetic Outcome	Delanzomib decreased the elimination of adalimumab, leading to a slower clearance and higher serum concentrations of the therapeutic antibody [3] [1].
Proposed Mechanism	Delanzomib increased the level of FcRn protein in tissues. It did so by suppressing the degradation of FcRn rather than by increasing FcRn mRNA and new protein production [3] [1] [2].
Clinical Relevance	Suggests a potential therapeutic approach for RA and highlights a PK interaction that could be relevant for patients on combined proteasome inhibitor and anti-TNF- α therapy [3].

Detailed Experimental Protocols

For researchers looking to replicate or build upon these findings, here is a detailed breakdown of the key methodologies used in the study.

- **In Vivo Model and Dosing**

- **Arthritis Induction:** Arthritis was induced in Sprague-Dawley rats by intradermal injection of bovine type II collagen emulsified in incomplete Freund's adjuvant, with a booster injection after one week [1] [2] [4].
- **Treatment Protocol:** CIA rats were randomly assigned to groups receiving weekly intravenous injections of 0.1 mg **delanzomib**, weekly intraperitoneal injections of 0.25 mg adalimumab, a combination of both, or a placebo [1] [2].

- **Pharmacodynamic (PD) Assessments**

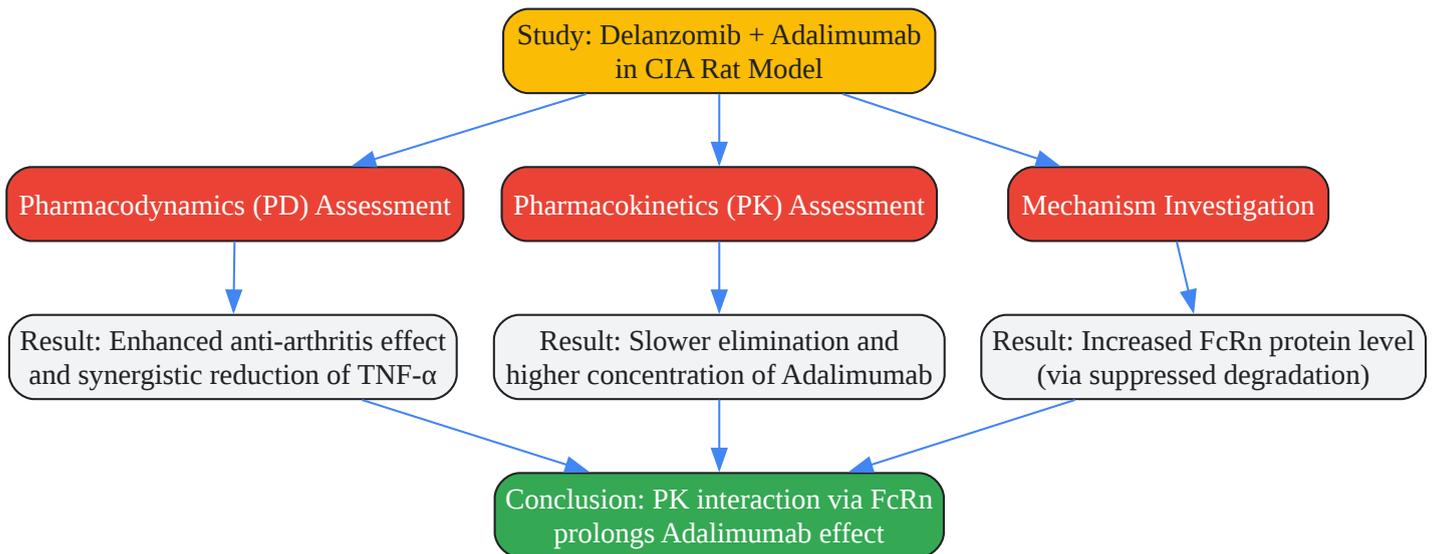
- **Arthritis Scoring:** Paw inflammation was visually scored weekly on a 0-4 scale for each paw (maximum score of 16 per rat) based on erythema and swelling severity [4].
- **Biochemical Markers:** Blood was collected weekly to measure serum levels of TNF- α , interleukin-6 (IL-6), and C-reactive protein (CRP) using commercial immunoassay kits [1] [4].

- **Pharmacokinetic (PK) and Mechanistic Assays**

- **Adalimumab Concentration:** Serum concentrations of adalimumab were determined using a specific ELISA. Briefly, plates were coated with recombinant human TNF- α to capture adalimumab, which was then detected using an HRP-conjugated goat anti-human IgG antibody [4].
- **FcRn Protein Level:** The concentration of FcRn in tissue homogenates (liver, kidney, intestine) was quantified using commercial ELISA kits [1] [4].
- **FcRn mRNA Level:** RNA was extracted from tissues, reverse-transcribed to cDNA, and analyzed using real-time quantitative PCR (qPCR) to measure FcRn mRNA expression [1] [4].
- **FcRn Degradation vs. Production:** To probe the mechanism of increased FcRn, the protein synthesis inhibitor cycloheximide was used *in vitro*. The stability of FcRn protein was assessed with and without **delanzomib** treatment to determine its effect on FcRn degradation [1] [2].

Experimental Workflow and Mechanism of Action

The following diagrams illustrate the logical relationship between the experiments and the proposed mechanism by which **delanzomib** affects adalimumab elimination.



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Interpretation and Research Context

- **Mechanistic Uniqueness:** This interaction is distinct from the more common one involving methotrexate (MTX). While MTX is thought to primarily reduce the immunogenicity of biologic drugs (lowering anti-drug antibody formation) [5], **delanzomib** directly targets the FcRn salvage pathway to extend the half-life of the therapeutic antibody itself [3] [1].
- **FcRn's Role in IgG Homeostasis:** The FcRn is critically important for the long half-life of IgG antibodies (including therapeutics like adalimumab). It binds to IgG in acidic endosomes and recycles it back to the bloodstream, protecting it from lysosomal degradation [6]. **Delanzomib's** action enhances this natural process.

- **Therapeutic Potential:** The combination of **delanzomib** and adalimumab represents a potential strategy to enhance the efficacy and durability of anti-TNF- α therapy in conditions like rheumatoid arthritis. By prolonging the drug's effect, it might allow for reduced dosing frequency or improved response [3].

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